

Personal protective equipment for handling 16:0 Monomethyl PE

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Compound of Interest

Compound Name: 16:0 Monomethyl PE

Cat. No.: B124270

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Essential Safety and Handling Guide for 16:0 Monomethyl PE

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **16:0 Monomethyl PE** (1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-methyl). Following these procedures is essential for ensuring laboratory safety and proper experimental conduct.

Physical and Chemical Properties

A summary of the key quantitative data for **16:0 Monomethyl PE** is presented below for easy reference.

Property	Value
Molecular Formula	C38H76NO8P
Formula Weight	705.986 g/mol [1]
Exact Mass	705.531 Da [1]
Purity	>99% [1]
Storage Temperature	-20°C [1] [2]
Physical Form	Powder [1]
CAS Number	3930-13-0 [1] [3]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **16:0 Monomethyl PE**, the following personal protective equipment is recommended.

Recommended PPE

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to appropriate government standards such as EN166 (EU) or NIOSH (US).
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. [4]
Skin and Body Protection	Laboratory coat. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [4]
Respiratory Protection	Respiratory protection is not required under normal use. [4] Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks.

Operational and Disposal Plans

Adherence to proper operational and disposal protocols is critical for laboratory safety and environmental compliance.

Handling and Storage

- Handling: Avoid dust formation.[\[4\]](#) Provide appropriate exhaust ventilation at places where dust is formed.[\[4\]](#)
- Storage: Keep container tightly closed in a dry and well-ventilated place.[\[4\]](#) Recommended storage temperature is -20°C.[\[1\]](#)[\[2\]](#)

Disposal Plan

- Product: Dispose of waste in accordance with federal, state, and local environmental control regulations.
- Contaminated Packaging: Dispose of as unused product.

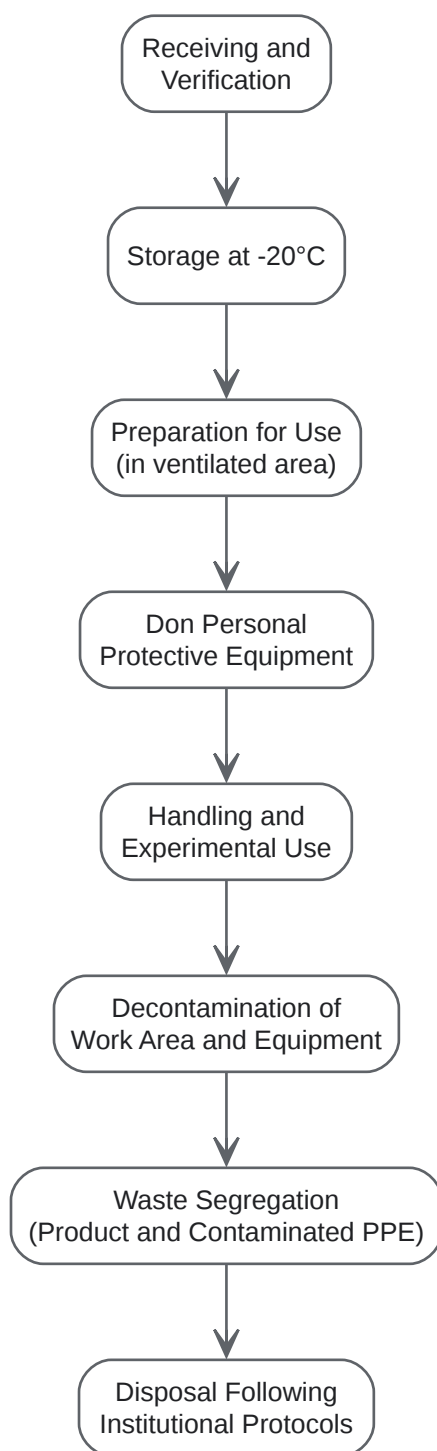
Emergency Procedures

In the event of accidental exposure, follow these immediate first-aid measures.

Exposure Route	First-Aid Measures
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. [4]
In Case of Skin Contact	Wash off with soap and plenty of water. [4]
In Case of Eye Contact	Flush eyes with water as a precaution. [4]
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. [4]

Handling Workflow

The following diagram illustrates the standard workflow for handling **16:0 Monomethyl PE** from receipt to disposal.



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Caption: Workflow for Handling **16:0 Monomethyl PE**.

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